

Proper Disposal of 2-Morpholino-5-nitrobenzaldehyde: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Morpholino-5-nitrobenzaldehyde**

Cat. No.: **B1273712**

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Disclaimer: No comprehensive Safety Data Sheet (SDS) for **2-Morpholino-5-nitrobenzaldehyde** (CAS No. 113259-81-7) was found during the literature search. The following disposal procedures are based on the hazard information available for this specific compound and safety data for structurally similar compounds, such as other nitrobenzaldehydes. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and facilities. All procedures must be conducted in accordance with local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **2-Morpholino-5-nitrobenzaldehyde**, designed for researchers, scientists, and professionals in drug development.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is crucial to be aware of the known and potential hazards associated with **2-Morpholino-5-nitrobenzaldehyde** and similar nitroaromatic compounds. Personal Protective Equipment (PPE) must be worn at all times.

Known Hazard Statements for **2-Morpholino-5-nitrobenzaldehyde**: [\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

Property	2-Morpholino-5-nitrobenzaldehyde	2-Nitrobenzaldehyde (for comparison)	2-Hydroxy-5-nitrobenzaldehyde (for comparison)
CAS Number	113259-81-7	552-89-6	97-51-8
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₄	C ₇ H ₅ NO ₃	C ₇ H ₅ NO ₄
Molecular Weight	236.23 g/mol [1]	151.12 g/mol	167.12 g/mol
Physical State	Solid[1]	Solid	Solid
Melting Point	149-151 °C[1]	42-44 °C[2]	Not Available
Hazard Statements	H302, H315, H319, H335[1]	H302, H315, H319, H335, H412	H315, H319, May cause respiratory irritation
Precautionary Statements	P280, P305+P351+P338[1]	P261, P264, P270, P271, P273, P280, P301+P312+P330, P302+P352, P304+P340+P312, P305+P351+P338, P332+P313, P337+P313, P362, P403+P233, P405, P501	P261, P264, P280, P302+P352, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501

Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **2-Morpholino-5-nitrobenzaldehyde**.

Objective: To safely collect, label, and store **2-Morpholino-5-nitrobenzaldehyde** waste for disposal by a licensed hazardous waste contractor.

Materials:

- Personal Protective Equipment (PPE):

- Nitrile gloves
- Safety goggles or face shield
- Lab coat
- Designated hazardous waste container (solid waste)
- Container label
- Spatula or scoop
- Chemical fume hood

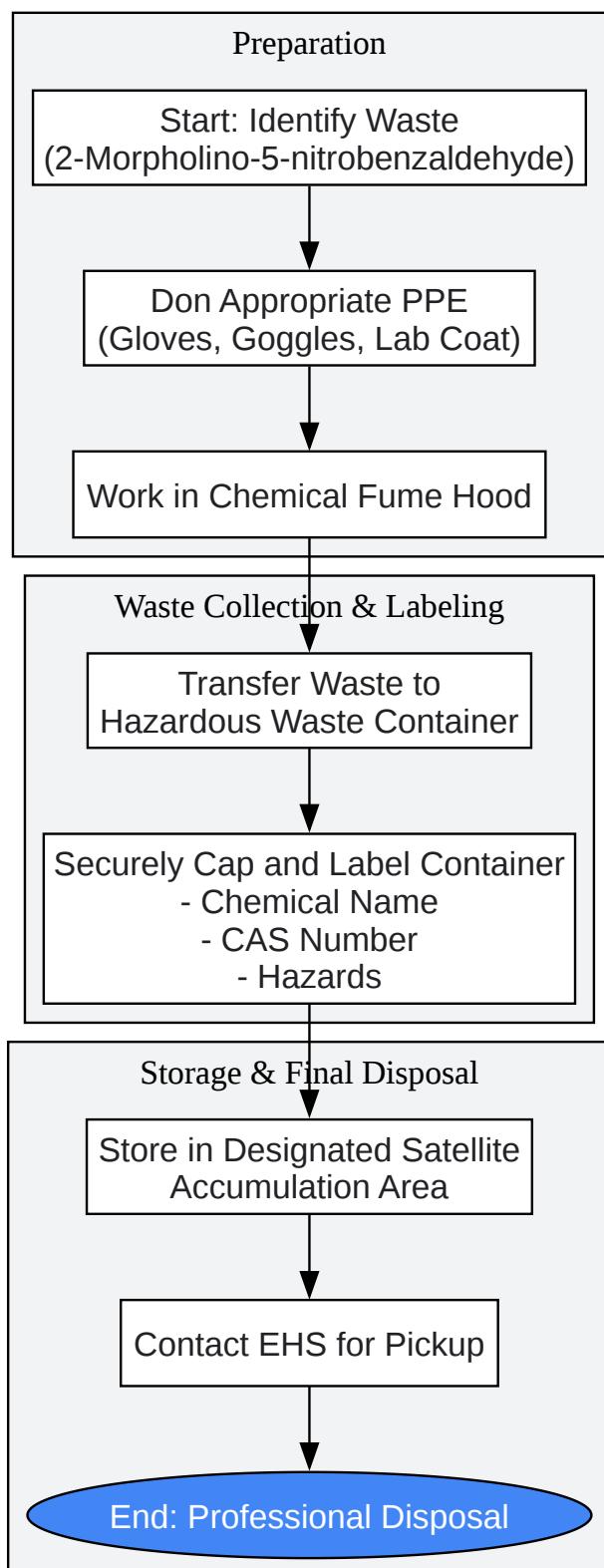
Procedure:

- Preparation and PPE:
 - Ensure all necessary PPE is worn correctly.
 - Perform all operations within a certified chemical fume hood to minimize inhalation exposure.
- Waste Collection:
 - Carefully transfer the solid **2-Morpholino-5-nitrobenzaldehyde** waste into a designated solid hazardous waste container using a clean spatula or scoop.
 - Avoid creating dust. If the material is a fine powder, consider moistening it with a small amount of a compatible, non-reactive solvent (e.g., ethanol) to reduce dust generation, if permitted by your EHS guidelines.
 - Collect any contaminated disposable materials, such as weighing paper or gloves, in the same container.
- Container Labeling:
 - Securely close the waste container.

- Attach a completed hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Morpholino-5-nitrobenzaldehyde**"
 - The CAS number: "113259-81-7"
 - An accurate list of all components and their approximate percentages if it is a mixture.
 - The associated hazards (e.g., "Harmful," "Irritant").
 - The date of accumulation.
- Storage:
 - Store the labeled waste container in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure the storage area is away from incompatible materials. Based on similar compounds, avoid strong oxidizing agents, strong bases, and strong acids.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.
 - Provide a full and accurate description of the waste.
 - Do not mix this waste with other waste streams unless explicitly approved by your EHS department.[\[2\]](#)

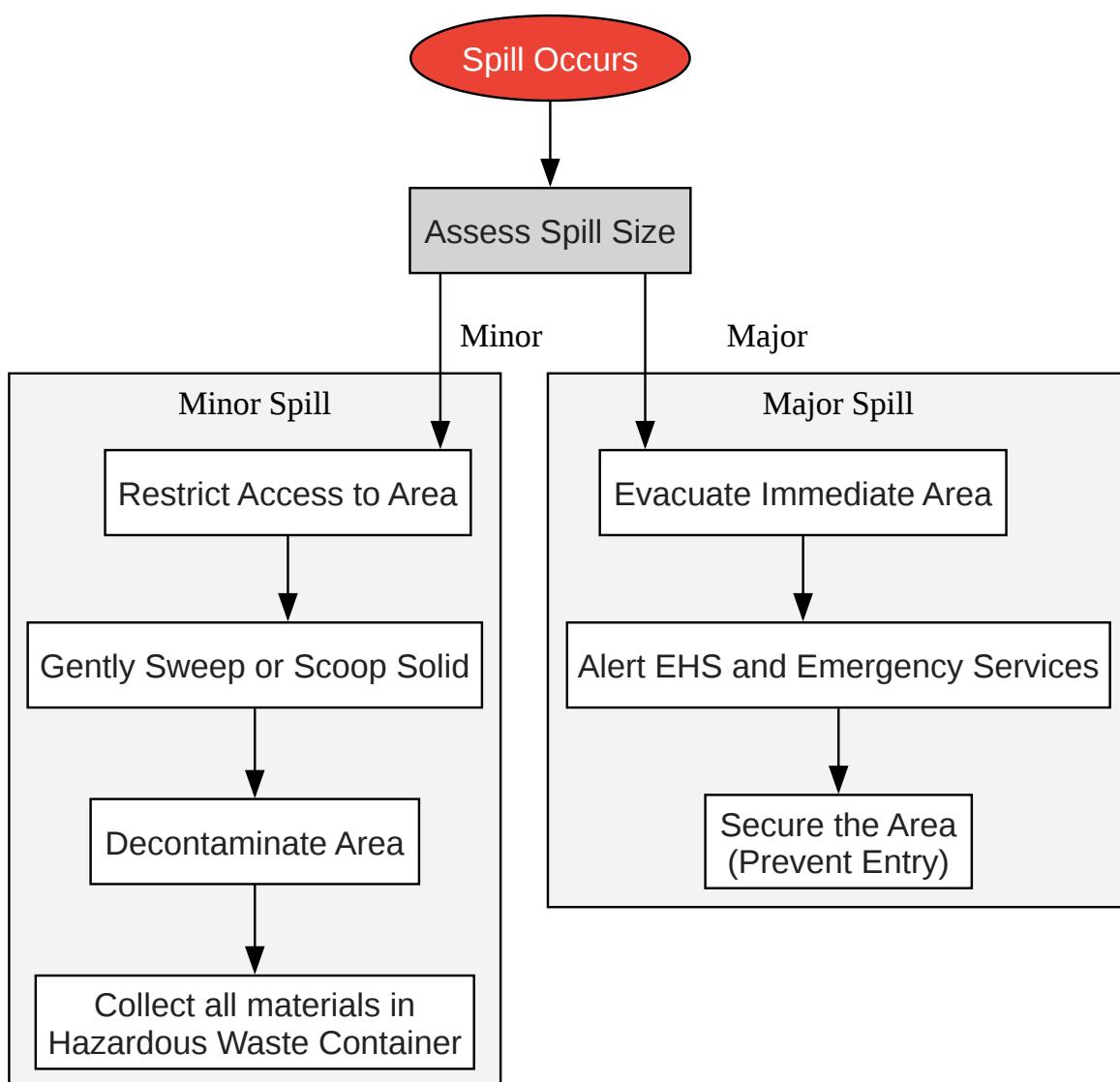
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **2-Morpholino-5-nitrobenzaldehyde**.



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Caption: Disposal Workflow for **2-Morpholino-5-nitrobenzaldehyde**.



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Caption: Spill Response Decision Tree.

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References

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